

Hydrazine-d4 monodeuterate safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Hydrazine-d4 monodeuterate

CAS No.: 102096-80-0

Cat. No.: B032927

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Technical Masterfile: **Hydrazine-d4 Monodeuterate** (

) Document Type: Technical Safety & Application Guide Version: 2.4 | Status: Active Author: Senior Application Scientist

Part 1: Executive Intelligence

The Dual Nature of the Reagent **Hydrazine-d4 monodeuterate** (CAS: 102096-80-0) represents a critical paradox in modern drug discovery. It is an indispensable source of deuterium for synthesizing metabolically stable isotopologues (the "Deuterium Switch"), yet it remains one of the most hazardous reagents in the organic chemistry repertoire.

Unlike standard solvents or reagents, this compound demands a zero-error handling Protocol. It is not merely a "flammable liquid"; it is a potent alkylating agent, a neurotoxin, and a carcinogen that can be fatal via inhalation or dermal absorption.^[1] This guide moves beyond the static warnings of a standard SDS, providing a dynamic, self-validating framework for its safe utilization in high-stakes research.

Part 2: Chemical Identity & Physical Constants

Identity Verification Researchers must distinguish this solvate from anhydrous hydrazine-d4. The "monodeuterate" designation implies a stoichiometric complex with heavy water (D_2O), effectively functioning as Hydrazine-d6 hydrate.

Property	Value	Critical Note
Chemical Formula		Total Deuterium: 6 atoms
Molecular Weight	56.10 g/mol	Mass shift +6 vs. standard hydrazine hydrate
CAS Number	102096-80-0	Verify against CoA before use
Boiling Point	120.1°C	Forms azeotrope with water/D2O
Flash Point	74°C (Closed Cup)	Combustible vapor above 38°C
Density	1.156 g/mL	Significantly denser than H-analog (1.03 g/mL)
Isotopic Purity	98 atom % D	Essential for quantitative NMR/MS standards

Part 3: Safety Architecture (The "SDS" Core)

Hazard Mechanistics: The "Why"

Standard SDS documents list hazards; here we define the biological causality to enforce compliance.

- **Neurotoxicity (GABA Interference):** Hydrazine derivatives inhibit pyridoxal phosphate (Vitamin B6) dependent enzymes, specifically Glutamic Acid Decarboxylase (GAD). This collapses GABA synthesis, leading to rapid-onset seizures and status epilepticus.
- **Carcinogenicity (Alkylation):** As a strong nucleophile, hydrazine can directly alkylate DNA guanine bases, leading to transition mutations.

- **Inhalation Fatality:** The high vapor pressure relative to its toxicity means the "smell test" is a lethal error. The olfactory threshold (3-4 ppm) is higher than the IDLH (Immediate Danger to Life and Health) limit.

Self-Validating Handling Protocol

Trustworthiness Principle: A safe system must provide immediate feedback if a breach occurs.

The "Red-Line" Workflow:

- **Primary Barrier:** All transfers must occur within a Nitrogen-flushed Glovebox or a Schlenk line system. Fume hood use is secondary containment only.
- **Glove Protocol:** Standard nitrile gloves are permeable to hydrazine over time.
 - Requirement: Laminate film (Silver Shield/4H) or Butyl Rubber gloves. If using nitrile for dexterity, use "Double-Glove" technique with immediate change upon any splash.
- **The "Indicator" Trap:**
 - Setup: Place a swatch of filter paper soaked in p-dimethylaminobenzaldehyde (Ehrlich's reagent) inside the sash or work tray.
 - Validation: If the paper turns yellow/orange, hydrazine vapors are escaping containment. Stop immediately.

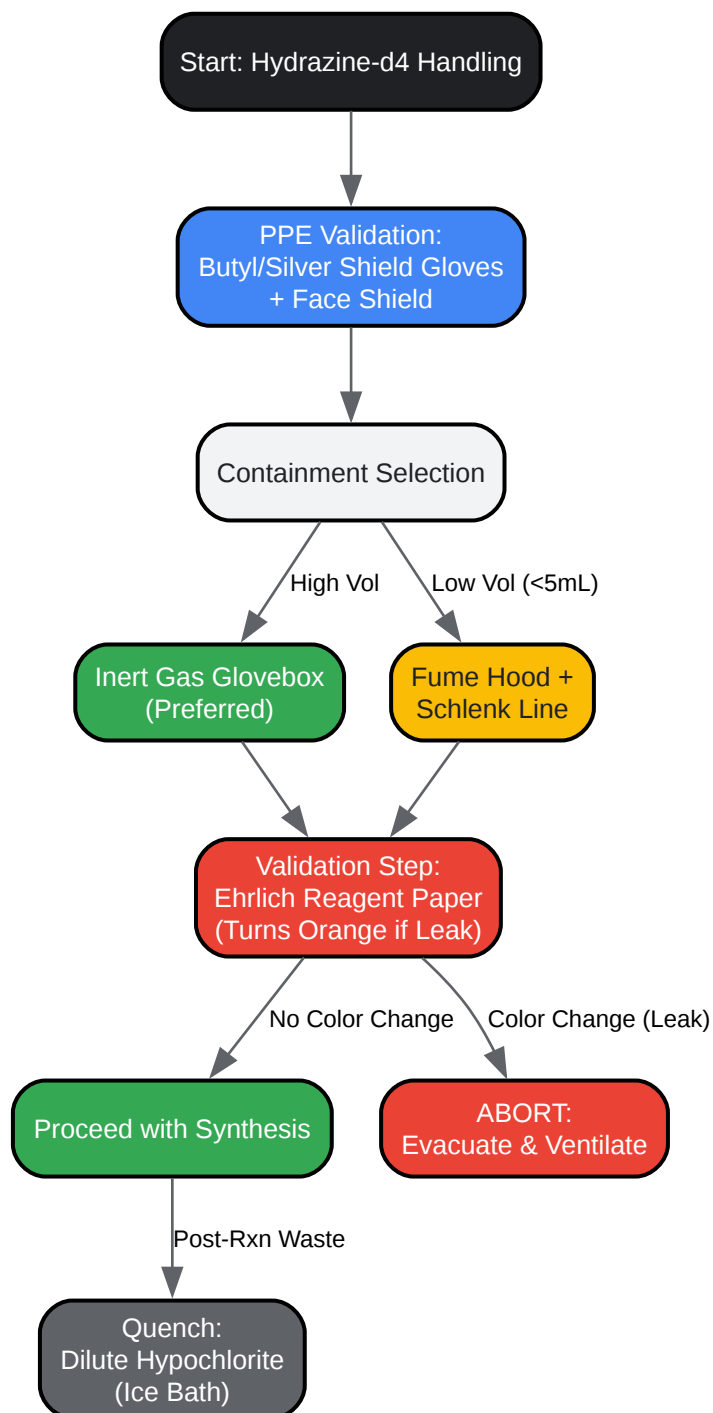
Decontamination & Quenching

Never dispose of active hydrazine into organic waste streams (risk of explosion with oxidizers).

- **Quenching Agent:** 5% Calcium Hypochlorite () or dilute Bleach (<5%).
- **Reaction:**
- **Procedure:** Dilute the waste hydrazine to <5% concentration with water first.^[1] Slowly add hypochlorite solution while stirring in an ice bath (exothermic). Test for residual hydrazine using the Ehrlich reagent paper before disposal.

Part 4: Visualization of Safety Logic

The following diagram illustrates the decision matrix for handling Hydrazine-d4, integrating the "Indicator Trap" validation step.



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Figure 1: Decision matrix for safe handling. Note the mandatory validation step using Ehrlich Reagent.

Part 5: Application Vector – Deuterated Drug Synthesis

The "Deuterium Switch" Strategy Replacing hydrogen with deuterium (D) in Active Pharmaceutical Ingredients (APIs) exploits the Kinetic Isotope Effect (KIE). The C-D bond is stronger than the C-H bond (bond dissociation energy: ~341 kJ/mol vs ~338 kJ/mol), which can significantly slow the rate of metabolic clearance by Cytochrome P450 enzymes without altering the drug's binding affinity.

Primary Application: Deuterated Wolff-Kishner Reduction This protocol is the gold standard for converting a carbonyl group (

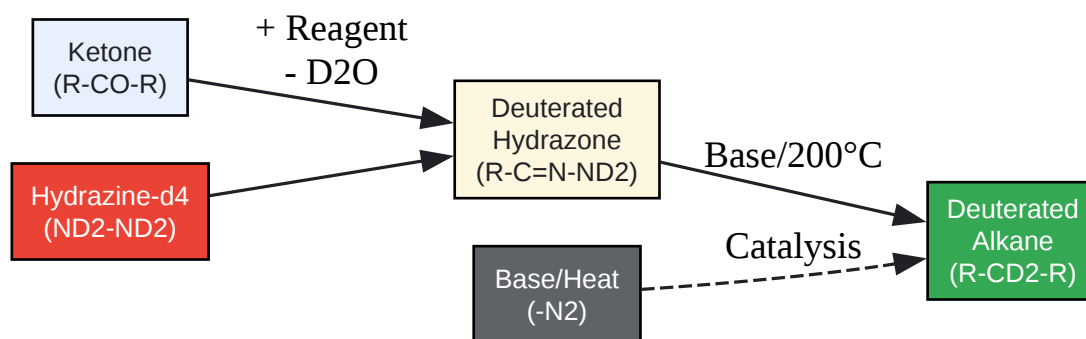
) into a deuterated methylene group ().

Experimental Protocol:

- Reagents: Ketone substrate (1.0 eq), **Hydrazine-d4 monodeuterate** (3.0 eq), Potassium hydroxide-d (KOH in or NaOD), Diethylene glycol-d2 (solvent).
- Setup: Flame-dried glassware, Argon atmosphere.
- Step 1 (Hydrazone Formation):
 - Mix ketone and Hydrazine-d4 in solvent.
 - Heat to 100°C for 2 hours.
 - Mechanism: Formation of the deuterated hydrazone ().

- Step 2 (Reduction):
 - Add base (NaOD/KOH).
 - Raise temperature to 180-200°C (distill off excess /hydrazine).
 - Result: Evolution of gas and formation of the linkage.
- Purification: Standard extraction (using deuterated solvents if analysis requires, or standard solvents if isolation is physical).

Reaction Mechanism Visualization:



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Figure 2: Pathway for the installation of a gem-dideuterio group using Hydrazine-d4.

Part 6: Emergency Response

Scenario	Immediate Action
Skin Contact	Drench immediately. Do not wipe. Use safety shower for 15 mins. Discard all leather goods (shoes/watch bands) – they cannot be decontaminated.
Inhalation	Move to fresh air.[2][3][4][5] Administer Oxygen. Symptoms (pulmonary edema) may be delayed up to 24 hours. Medical observation is mandatory.
Spill (<10mL)	Evacuate area. Don Butyl gloves and respirator. Cover with spill pillow or sand. Neutralize with dilute hypochlorite in situ if safe.
Fire	Use water spray, dry chemical, or . Note: Hydrazine fires may have no visible flame (invisible burn). Use thermal camera if available.

Part 7: References

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